

A Comprehensive Safety and Handling Guide for Fmoc-L-Ala(BCP)-OH

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Compound of Interest

Compound Name: Fmoc-L-Ala(BCP)-OH

Cat. No.: B8147888

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Section 1: Introduction and Scope

Fmoc-L-Ala(BCP)-OH, or (S)-2-((((9H-fluoren-9-yl)methoxy)carbonyl)amino)-3-(bicyclo[1.1.1]pentan-1-yl)propanoic acid, is a specialized, non-natural amino acid derivative increasingly utilized in peptide synthesis and drug development.^[1] Its unique bicyclo[1.1.1]pentanyl (BCP) moiety serves as a rigid, non-aromatic bioisostere for phenyl rings or tert-butyl groups, offering novel conformational constraints and metabolic stability to peptide-based therapeutics.

Important Scope Limitation: As of the date of this publication, a specific, publicly available Safety Data Sheet (SDS) for **Fmoc-L-Ala(BCP)-OH** has not been widely disseminated by manufacturers. Therefore, this guide has been constructed by synthesizing data from the well-documented safety profile of its parent compound, Fmoc-L-Ala-OH, and other similar Fmoc-protected amino acids.^{[2][3][4][5]} The protocols herein are grounded in established principles of good laboratory practice for handling non-classified, solid-phase chemical reagents. Researchers must always perform their own risk assessment in conjunction with institutional safety guidelines.

Section 2: Compound Identification and Physicochemical Properties

Proper identification is the first step in a self-validating safety protocol. The BCP moiety adds significant mass and alters the physicochemical properties compared to the parent Fmoc-L-Ala-OH.

Property	Value	Source
IUPAC Name	(S)-2-((((9H-fluoren-9-yl)methoxy)carbonyl)amino)-3-(bicyclo[1.1.1]pentan-1-yl)propanoic acid	-
Synonyms	Fmoc-(S)-Ala(Bicyclo[2][2][2]pentanyl)-OH; 3-BCP-Fmoc-Alanine	[1]
CAS Number	2095488-98-3	
Molecular Formula	C ₂₃ H ₂₃ NO ₄	[1]
Molecular Weight	377.44 g/mol	[1]
Appearance	White to off-white solid/powder (Expected)	[2][6][7]
Storage Temperature	2-8°C, in a dry, well-ventilated place	[2][8]

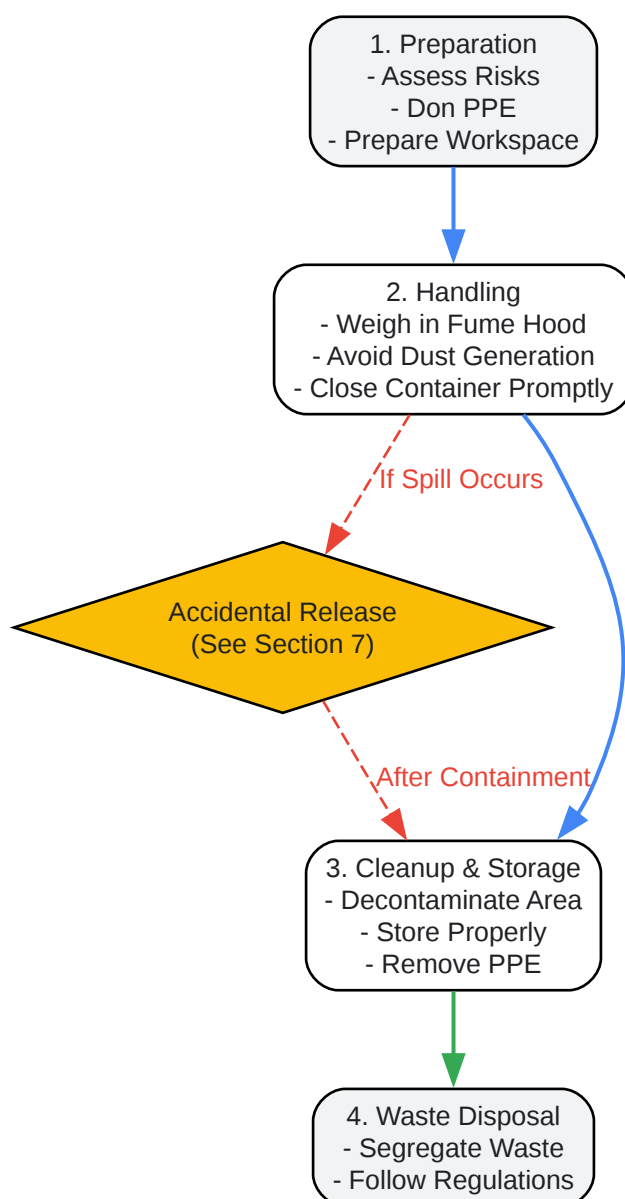
Section 3: Hazard Identification and Classification

Based on extensive data for analogous compounds like Fmoc-L-Ala-OH, **Fmoc-L-Ala(BCP)-OH** is not expected to be classified as a hazardous substance under the Globally Harmonized System (GHS).[3][4][5]

- Acute Toxicity: No data is available, but not expected to be acutely toxic.[2][5][7]
- Skin Corrosion/Irritation: Not expected to be a skin irritant.[2][5][7]

- Eye Damage/Irritation: Not expected to cause serious eye irritation.[2][5][7]
- Carcinogenicity/Mutagenicity: No components are listed as probable or confirmed carcinogens by IARC.[2][5]

The causality behind this low-hazard profile lies in the stability of its constituent parts. The Fmoc protecting group, the amino acid backbone, and the BCP cage are all chemically robust structures that do not possess intrinsic toxicophores. However, like any fine powder, it can pose a mechanical irritation risk to the respiratory system and eyes.



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Caption: A validated workflow for the safe handling of **Fmoc-L-Ala(BCP)-OH**.

Section 6: Emergency and First-Aid Procedures

Immediate and correct action can significantly mitigate the consequences of accidental exposure.

Protocol: First-Aid for Exposure to **Fmoc-L-Ala(BCP)-OH**

- In Case of Eye Contact:
 - Immediately flush the eyes with copious amounts of tepid water for at least 15 minutes at an emergency eyewash station. [3][9] 2. While flushing, hold the eyelids open to ensure water reaches all surfaces of the eye and eyelid. [10] 3. Remove contact lenses if present and easy to do. [9] 4. Consult a physician as a precautionary measure. [3]
- In Case of Skin Contact:
 - Wash the affected area thoroughly with soap and plenty of water. [2][3] 2. Remove any contaminated clothing. [9] 3. If irritation develops or persists, seek medical attention.
- If Inhaled:
 - Move the individual to fresh air immediately. [2][3] 2. If the person is not breathing, give artificial respiration.
 - Seek medical attention if symptoms such as coughing or irritation occur.
- If Swallowed:
 - Never give anything by mouth to an unconscious person. [2][3] 2. Rinse the mouth thoroughly with water. [2][3] 3. Do NOT induce vomiting. [10] 4. Consult a physician.

Section 7: Accidental Release and Disposal Measures

- Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear the appropriate PPE as described in Section 5. Avoid breathing dust. [3] 2. Containment: Prevent further spillage if it is safe to do so. Do not let the product enter drains. [3] 3. Cleanup: Gently sweep or scoop up the spilled solid material, avoiding dust formation. [2][11] Place the material into a suitable, labeled, and closed container for disposal. [2][3]
- Waste Disposal:
 - Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations. [12][11] * The material should not be disposed of with household garbage or allowed to reach the sewage system. [4] * Contaminated packaging should be treated as the product itself and disposed of accordingly. [6] The waste generator is ultimately responsible for proper waste classification and disposal. [3]

Section 8: Stability and Reactivity

- Reactivity: No specific reactivity hazards are known. The material is not reactive with water. [2][6] * Chemical Stability: The product is stable under recommended storage and handling conditions. [12][13] * Conditions to Avoid: Avoid the formation of dust. [3][13] * Incompatible Materials: Avoid contact with strong oxidizing agents. [12][13] * Hazardous Decomposition Products: Under fire conditions, thermal decomposition may produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x). [6][12]

Section 9: Conclusion

Fmoc-L-Ala(BCP)-OH is a valuable reagent in modern peptide chemistry. While it is not classified as a hazardous material based on data from analogous compounds, this status does not preclude the need for rigorous safety protocols. The primary risks associated with this solid compound are mechanical irritation from dust and potential, uncharacterized effects from significant exposure. By implementing the comprehensive handling, PPE, and emergency procedures outlined in this guide, researchers, scientists, and drug development professionals can confidently and safely integrate this compound into their workflows, ensuring both personal safety and experimental integrity.

Section 10: References

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